

An In-depth Technical Guide on the Solubility of L-Phenylalanine-d1

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Compound of Interest

Compound Name: *L*-Phenylalanine-*d*1

Cat. No.: B12417077

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **L-Phenylalanine-d1**. Given the isotopic similarity to L-Phenylalanine, this document leverages available data for the non-deuterated form as a close and reliable proxy. This guide is intended to be a valuable resource for laboratory work, offering quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of the experimental workflow.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various solvent systems. For an amino acid like **L-Phenylalanine-d1**, solubility is influenced by several factors including the polarity of the solvent, the pH of the solution, temperature, and the presence of other solutes. As a zwitterionic molecule, L-Phenylalanine's solubility is lowest at its isoelectric point and increases in acidic or basic solutions.

Quantitative Solubility Data

The following table summarizes the quantitative solubility data for L-Phenylalanine in various solvents. This data is considered a strong surrogate for the solubility of **L-Phenylalanine-d1** due to the minimal impact of single deuterium substitution on solubility.

Solvent System	Temperature (°C)	Solubility (g/L)	Citation
Water	0	19.8	[1]
Water	25	26.9	[1]
Water	50	44.3	[1]
Water	75	66.2	[1]
Water	100	99.0	[1]
Water	25	27	
PBS (pH 7.2)	Not Specified	~5	[2]
Methanol + Water mixtures	15-45	Varies	[3] [4]
Ethanol + Water mixtures	15-45	Varies	[3] [4]

Qualitative Solubility Information:

- Ethanol: Insoluble to very slightly soluble.[\[1\]](#)[\[5\]](#)
- Methanol: Very slightly soluble.[\[1\]](#)
- Formic Acid: Freely soluble.[\[5\]](#)
- Dilute Mineral Acids and Alkali Hydroxide Solutions: Slightly soluble.[\[1\]](#)
- Ethyl Ether and Benzene: Insoluble.[\[1\]](#)

It has been observed that water is a better solvent for L-phenylalanine than methanol and ethanol.[\[3\]](#)[\[4\]](#) The latter can be utilized as anti-solvents during crystallization processes.[\[3\]](#)[\[4\]](#) The solubility of amino acids like L-phenylalanine in alcohol-water mixtures tends to decrease as the proportion of alcohol increases.[\[6\]](#)

Experimental Protocols for Solubility Determination

The following protocols outline standard methods for determining the solubility of amino acids like **L-Phenylalanine-d1**.

1. Gravimetric Method

This is a common and straightforward method for determining solubility.

- Materials:

- **L-Phenylalanine-d1**
- Selected solvent(s)
- Isothermal shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Drying oven

- Procedure:

- Prepare a series of vials with a known volume of the desired solvent.
- Add an excess amount of **L-Phenylalanine-d1** to each vial to create a supersaturated solution.
- Seal the vials and place them in an isothermal shaker set to the desired temperature.
- Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.
- After equilibration, centrifuge the vials to pellet the undissolved solid.
- Carefully withdraw a known volume of the clear supernatant.
- Transfer the supernatant to a pre-weighed container.

- Evaporate the solvent from the supernatant in a drying oven until a constant weight of the dissolved **L-Phenylalanine-d1** is achieved.
- Calculate the solubility based on the mass of the dissolved solid and the volume of the supernatant.

2. High-Performance Liquid Chromatography (HPLC) Method

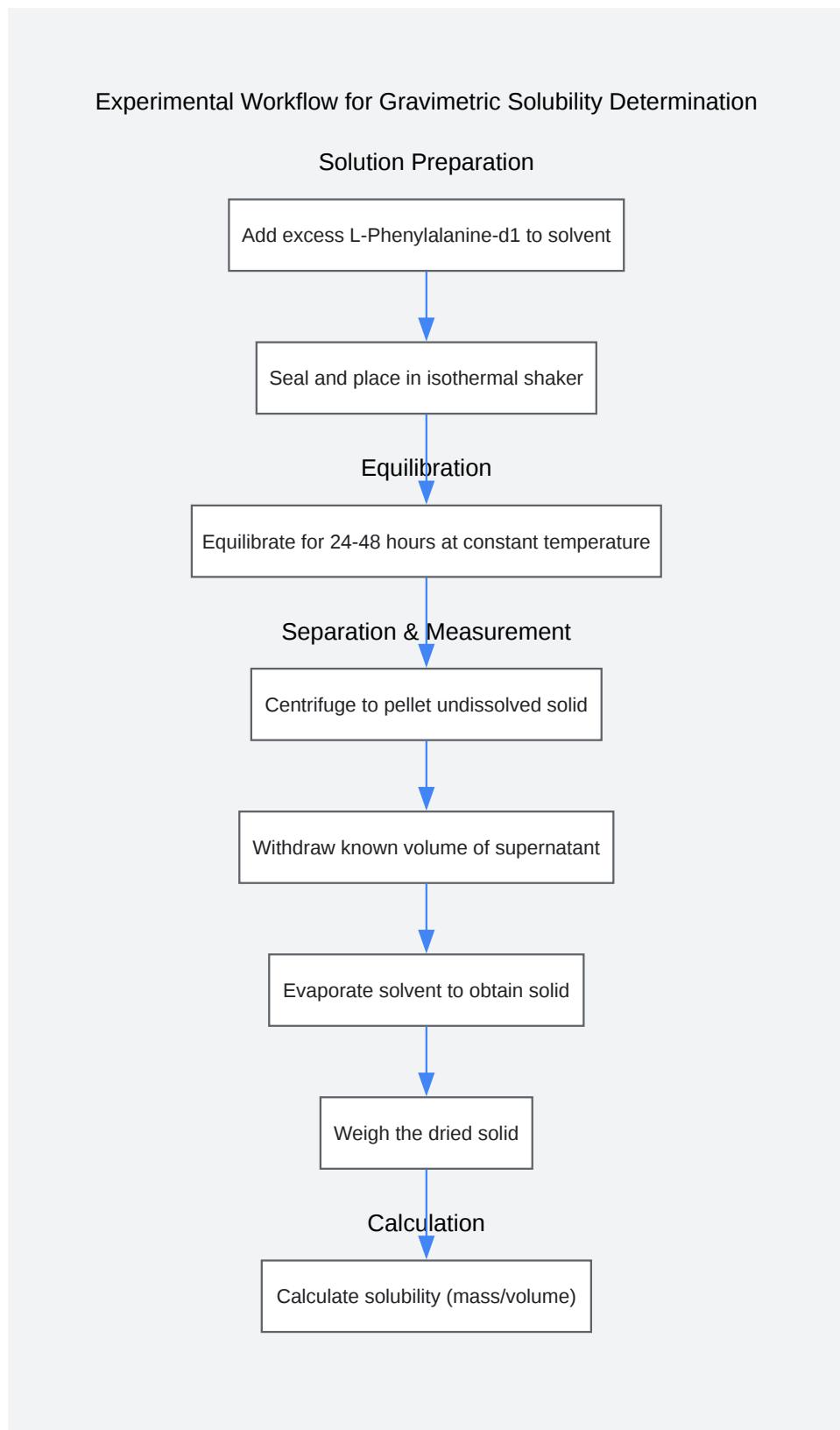
This method is highly sensitive and accurate for determining concentration.

- Materials:
 - **L-Phenylalanine-d1**
 - Selected solvent(s)
 - Isothermal shaker or magnetic stirrer with temperature control
 - HPLC system with a suitable detector (e.g., UV-Vis)
 - Appropriate HPLC column (e.g., C18)
 - Mobile phase
 - Syringe filters
- Procedure:
 - Prepare saturated solutions of **L-Phenylalanine-d1** in the desired solvents as described in the gravimetric method (steps 1-4).
 - After equilibration, filter an aliquot of the supernatant through a syringe filter (e.g., 0.22 µm) to remove any undissolved particles.
 - Dilute the filtered supernatant with the mobile phase to a concentration within the linear range of the HPLC calibration curve.

- Prepare a series of standard solutions of **L-Phenylalanine-d1** of known concentrations to generate a calibration curve.
- Inject the standard solutions and the diluted sample solution into the HPLC system.
- Measure the peak area of **L-Phenylalanine-d1** in the chromatograms.
- Use the calibration curve to determine the concentration of **L-Phenylalanine-d1** in the diluted sample.
- Calculate the original concentration in the saturated solution, which represents the solubility.^[3]

Visualizations

The following diagrams illustrate the logical workflow of the experimental protocols described above.



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Caption: Gravimetric Method Workflow

Experimental Workflow for HPLC-Based Solubility Determination

Solution Preparation

Prepare saturated solution (as in gravimetric method)

Equilibrate for 24-48 hours

Sample Processing

Filter supernatant

Dilute filtered supernatant

HPLC Analysis

Prepare standard solutions

Generate calibration curve

Inject sample and standards

Determine concentration from peak area

Calculation

Calculate original solubility

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Caption: HPLC Method Workflow

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